

1,4-Bis(2-hydroxy-2-propyl)benzene chemical structure and properties

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Compound of Interest

Compound Name: 1,4-Bis(2-hydroxy-2-propyl)benzene

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An In-depth Technical Guide to **1,4-Bis(2-hydroxy-2-propyl)benzene**

Overview

1,4-Bis(2-hydroxy-2-propyl)benzene, also known by synonyms such as $\alpha,\alpha,\alpha',\alpha'$ -Tetramethyl-1,4-benzenedimethanol and dicumyl alcohol, is a symmetrical aromatic diol.^[1] Its structure consists of a central benzene ring substituted at the para (1,4) positions with two 2-hydroxy-2-propyl groups. This configuration, particularly the presence of tertiary hydroxyl groups, imparts unique properties that make it a valuable compound in polymer chemistry, material science, and as a subject of study in medicinal chemistry. Historically, its development is linked to advancements in cumene chemistry, emerging as a byproduct in the synthesis of dicumyl peroxide.^[2] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications for researchers and professionals in drug development.

Chemical Structure and Identification

The molecule features a planar benzene ring with two bulky isopropyl alcohol groups situated opposite each other. This symmetrical arrangement influences its crystalline packing and intermolecular interactions, which are dominated by hydrogen bonding from the hydroxyl groups.^[2]

Table 1: Chemical Identifiers for **1,4-Bis(2-hydroxy-2-propyl)benzene**

Identifier	Value
IUPAC Name	2-[4-(2-hydroxypropan-2-yl)phenyl]propan-2-ol[1][2]
CAS Number	2948-46-1[1][2][3]
Molecular Formula	C ₁₂ H ₁₈ O ₂ [1][2]
Canonical SMILES	CC(C)(C1=CC=C(C=C1)C(C)(C)O)O[1][2]
InChI Key	LEARFTRDZQQTDN-UHFFFAOYSA-N[2][3]
Synonyms	$\alpha,\alpha,\alpha',\alpha'$ -Tetramethyl-1,4-benzenedimethanol, Dicumyl alcohol, p-Bis(2-hydroxyisopropyl)benzene[4][1][3]

Physicochemical Properties

The physical and chemical properties of **1,4-Bis(2-hydroxy-2-propyl)benzene** are well-documented, reflecting its solid, crystalline nature at room temperature.[3] The presence of two hydroxyl groups allows for strong hydrogen bonding, influencing its melting point, boiling point, and solubility.[2]

Table 2: Physicochemical Data for **1,4-Bis(2-hydroxy-2-propyl)benzene**

Property	Value
Molecular Weight	194.27 g/mol [1][2]
Appearance	White powder[3]
Melting Point	142-146 °C[2][3]
Boiling Point	167-168 °C at 12 mmHg[2][3]
Density	~1.001 g/cm ³ [2]
Refractive Index	~1.505[2]
Exact Mass	194.130680 amu[2]

Synthesis and Experimental Protocols

The synthesis of **1,4-Bis(2-hydroxy-2-propyl)benzene** can be achieved through several routes. A common and effective laboratory-scale method is the hydrolysis of 1,4-bis(2-chloro-2-propyl)benzene under alkaline conditions.^[4]

Experimental Protocol: Hydrolysis of 1,4-Bis(2-chloro-2-propyl)benzene^[1]

This protocol describes the conversion of the corresponding dichloro-analogue to the diol via nucleophilic substitution.

Materials:

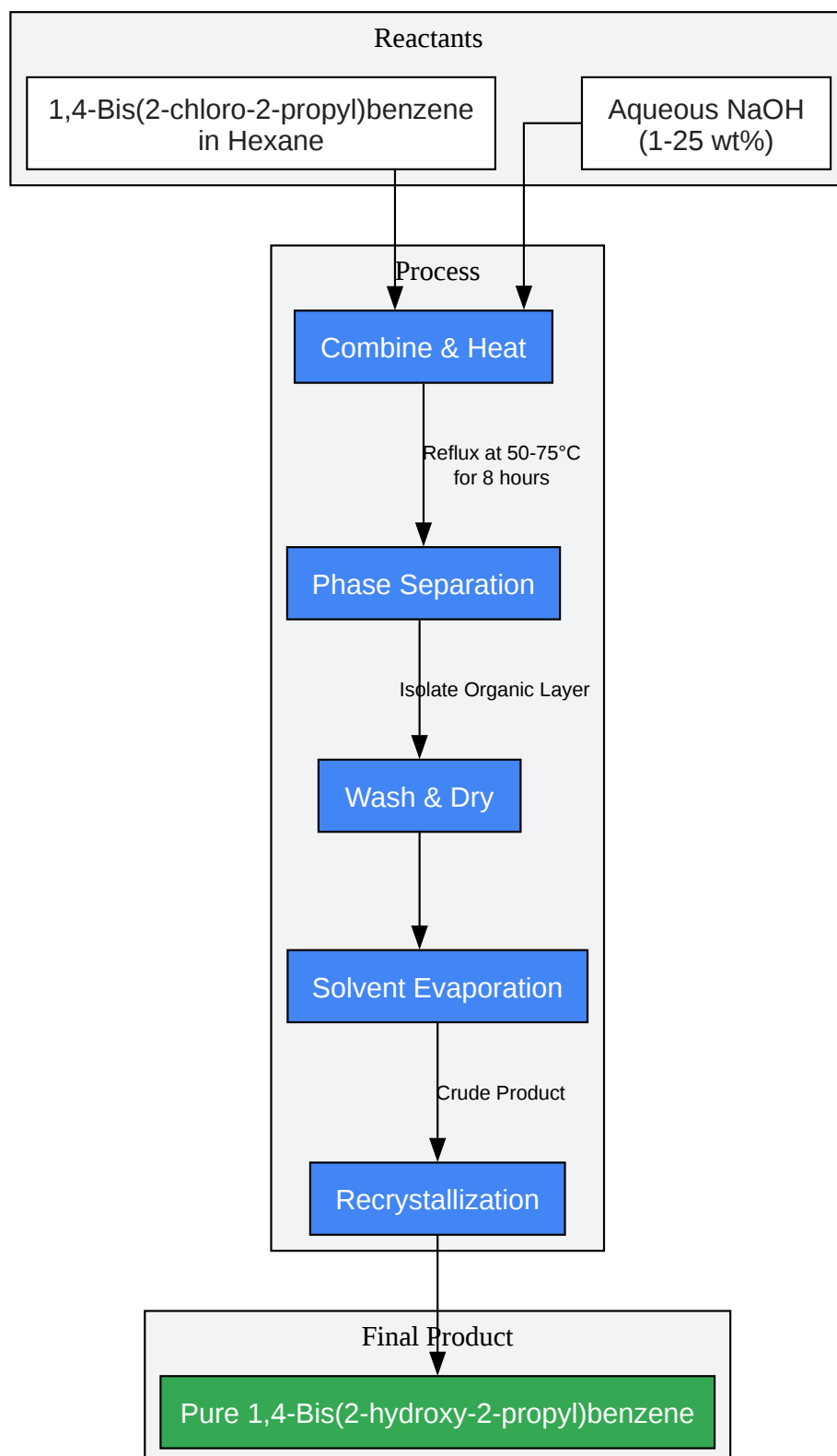
- 1,4-Bis(2-chloro-2-propyl)benzene
- Sodium hydroxide (NaOH) solution (1-25 wt%)
- Hexane (or Toluene)
- Water
- Standard laboratory glassware for reflux and extraction
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 1,4-bis(2-chloro-2-propyl)benzene in an organic solvent such as hexane. The use of hexane is reported to achieve higher selectivity (~90%) compared to toluene (~70%).^[4]
- **Addition of Alkali:** Add the aqueous sodium hydroxide solution to the flask. The concentration of NaOH can be varied, typically between 1-25 wt%.^[4]
- **Reaction Conditions:** Heat the mixture to a controlled temperature, typically between 50–75 °C.^[4] For instance, maintaining the reaction at 50 °C for approximately 8 hours when using

hexane as the solvent can achieve a yield of around 45%.^[4]

- Work-up: After the reaction is complete (monitored by TLC or GC), cool the mixture to room temperature. Separate the organic layer from the aqueous layer using a separatory funnel.
- Extraction: Wash the organic layer with water to remove any remaining NaOH and salts.
- Drying and Evaporation: Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent to yield the final product, **1,4-Bis(2-hydroxy-2-propyl)benzene**, as a white solid. Purity can be confirmed via NMR spectroscopy.^[4]



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Caption: Synthesis workflow for **1,4-Bis(2-hydroxy-2-propyl)benzene**.

Applications and Chemical Reactivity

1,4-Bis(2-hydroxy-2-propyl)benzene serves as a versatile building block and agent in various chemical applications.

- **Polymer Chemistry:** It is a key monomer for producing polyethers with low dielectric properties and is used to synthesize cyanate ester-silica hybrid nanomaterials for the microelectronics industry due to the improved thermal stability and hydrophobicity it imparts. [\[2\]](#)
- **Catalysis and Chelating Agent:** The hydroxyl groups can engage in hydrogen bonding, allowing the molecule to act as a chelating agent. [\[2\]](#) This property has been shown to stabilize transition states and enhance reaction rates, for example, increasing the rate of nucleophilic fluorination with potassium fluoride by 18-fold. [\[2\]](#)
- **Cationic Polymerization:** It can be converted to its dichloro derivative, 1,4-bis(2-chloro-2-propyl)benzene, which acts as an initiator for the cationic polymerization of monomers like styrene and isobutylene. [\[4\]](#)

Biological Activity and Relevance in Drug Development

While primarily used in material science, this compound and its derivatives have been investigated for their biological activity, which may be of interest to drug development professionals.

- **Antioxidant Properties:** The hydroxyl groups have the potential to scavenge free radicals, suggesting antioxidant capabilities that could mitigate oxidative stress in biological systems. [\[4\]](#)
- **Enzyme Interaction:** Studies have indicated that it can interact with and modulate the activity of certain enzymes, including cytochrome P450 enzymes, which are critical for drug metabolism and detoxification pathways. [\[4\]](#)
- **Estrogenic Activity:** Some research has shown that the compound can exhibit estrogenic activity in in vitro cell cultures, though further investigation is required to determine its in vivo

effects.[2] It has also been found to be cytotoxic in certain cell lines.[2]

Safety Information

According to GHS classifications, **1,4-Bis(2-hydroxy-2-propyl)benzene** is considered a hazardous substance.

- Hazards: It is known to cause skin irritation (H315) and serious eye irritation (H319).[1][3] It may also cause respiratory irritation (H335).[3]
- Precautions: Standard personal protective equipment (PPE), including gloves, eye shields, and a dust mask, should be used when handling this compound in its powder form.[3] It should be stored in a dry, well-ventilated area.

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